

# Agarospirol: Molecular and Physicochemical Properties

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## Compound of Interest

Compound Name: **Agarospirol**

Cat. No.: **B1665057**

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**Agarospirol** is a sesquiterpenoid compound naturally found in agarwood, the resinous heartwood of Aquilaria trees. This technical overview details its fundamental molecular and physical characteristics.

## Molecular Formula and Molar Mass

The chemical properties of **agarospirol** are summarized in the table below, providing a clear reference for its molecular composition and weight.

Property	Value	Source
Molecular Formula	C15H26O	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molar Mass	222.37 g/mol	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>

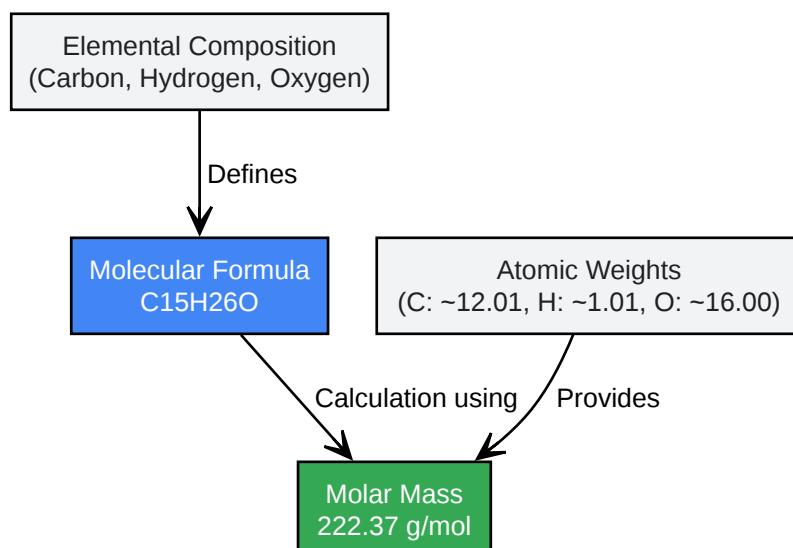
## Structural and Chemical Identifiers

For precise identification and use in experimental and computational settings, the following identifiers are provided for **agarospirol**.

Identifier Type	Identifier
CAS Number	1460-73-7
IUPAC Name	2-((2R,5R,10R)-6,10-Dimethylspiro[4.5]dec-6-en-2-yl)propan-2-ol

# Logical Relationship of Core Properties

The following diagram illustrates the foundational relationship between the elemental composition of **agarospirol** and its resulting molecular weight.



**Figure 1. Derivation of Molar Mass from Molecular Formula**

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Caption: Relationship between molecular formula and molar mass.

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## References

- 1. Agarospirol [webbook.nist.gov]
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